

Application Notes and Protocols: Fak-IN-4

Solubility and Stability in DMSO

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Compound of Interest

Compound Name: *Fak-IN-4*

Cat. No.: *B12416681*

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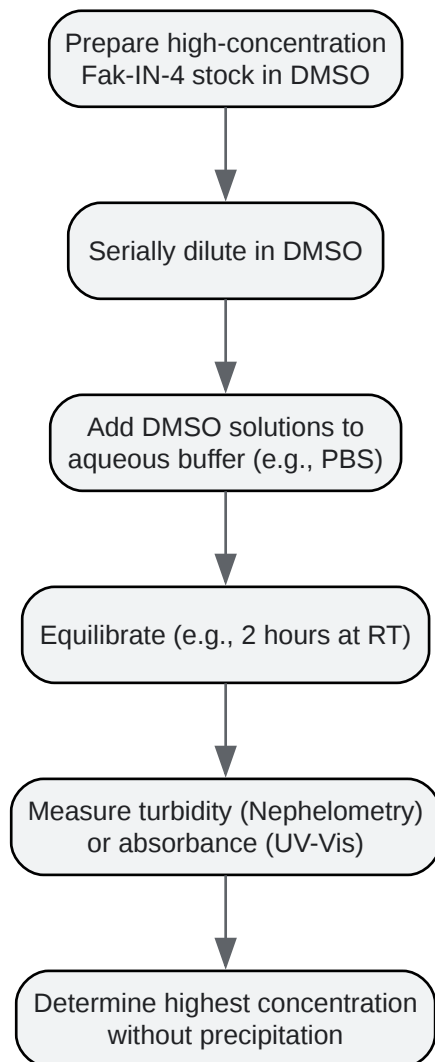
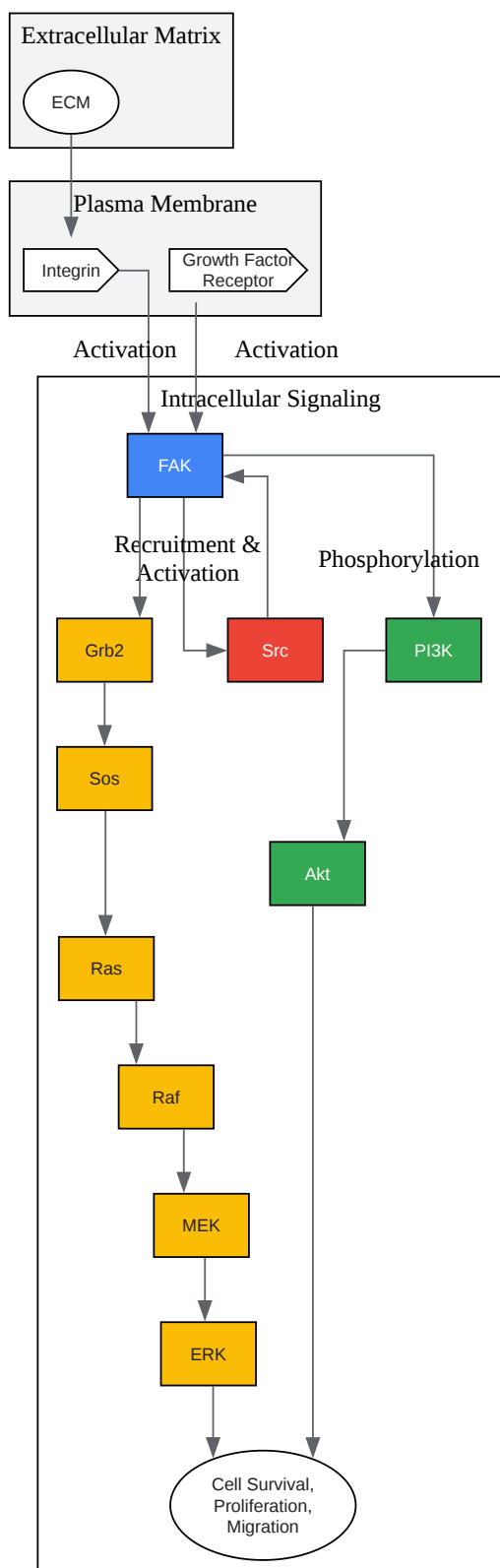
These application notes provide a comprehensive guide to understanding and evaluating the solubility and stability of the FAK inhibitor, **Fak-IN-4**, in Dimethyl Sulfoxide (DMSO). Adherence to these protocols is crucial for ensuring the integrity and reproducibility of experimental results.

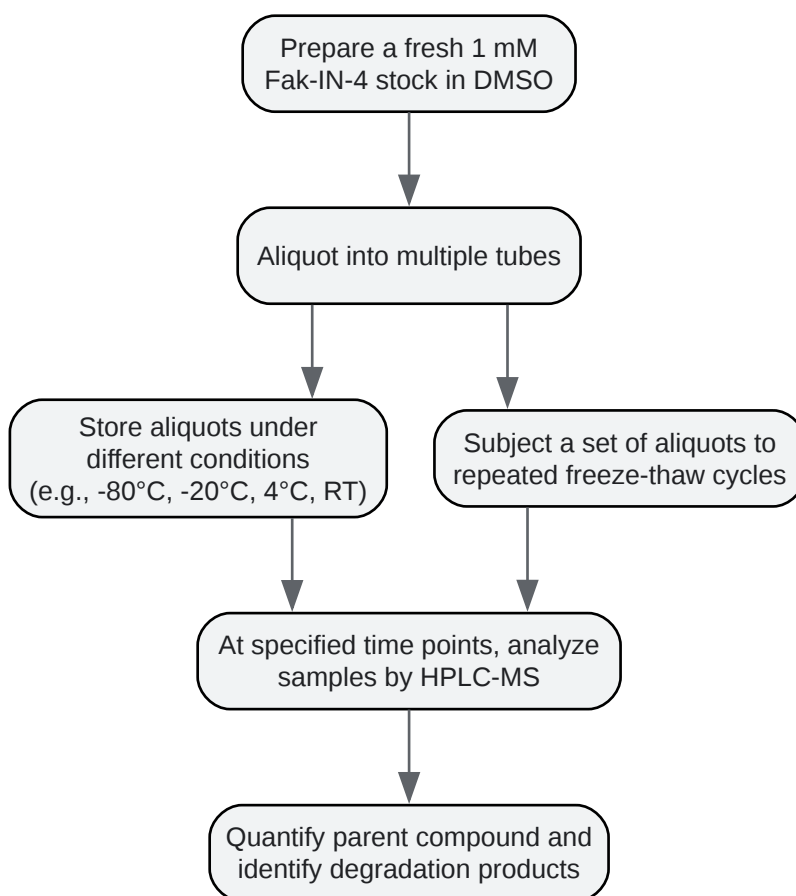
Introduction to Fak-IN-4 and DMSO

Fak-IN-4 is a potent and selective inhibitor of Focal Adhesion Kinase (FAK), a non-receptor tyrosine kinase that plays a critical role in cell adhesion, migration, proliferation, and survival. As with many small molecule inhibitors, DMSO is a common solvent for preparing stock solutions of **Fak-IN-4** for in vitro and in vivo studies. Understanding the solubility and stability of **Fak-IN-4** in DMSO is paramount for accurate compound handling, storage, and interpretation of biological data.

FAK Signaling Pathway

Focal Adhesion Kinase (FAK) is a key mediator of signaling pathways initiated by integrins and growth factor receptors. Upon activation, FAK undergoes autophosphorylation, creating docking sites for various signaling proteins, including Src family kinases. This leads to the activation of downstream pathways such as the Ras-ERK/MAPK and PI3K-Akt pathways, which regulate essential cellular processes like cell survival, proliferation, and migration.





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